

Diethyl 2-hydroxypentanedioate safety and handling

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Compound of Interest

Compound Name: Diethyl 2-hydroxypentanedioate

Cat. No.: B008374

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An In-depth Technical Guide to the Safe Handling of **Diethyl 2-hydroxypentanedioate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 2-hydroxypentanedioate (CAS No. 69134-53-8), also known as Diethyl 2-hydroxyglutarate, is a versatile diester utilized as an intermediate and building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1][2] Its molecular structure, featuring both hydroxyl and diethyl ester functional groups, dictates its reactivity and potential applications.[1] As with any reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **Diethyl 2-hydroxypentanedioate**, grounded in established safety principles and available data.

Chemical and Physical Properties

A foundational element of safe handling is a clear understanding of the substance's physical and chemical characteristics. These properties influence storage conditions, appropriate personal protective equipment (PPE), and emergency response strategies. **Diethyl 2-hydroxypentanedioate** is typically a colorless to light brown liquid with a characteristic caramellic odor.[1][3][4]

Table 1: Physical and Chemical Properties of **Diethyl 2-hydroxypentanedioate**

Property	Value	Source(s)
CAS Number	69134-53-8	[5]
Molecular Formula	C ₉ H ₁₆ O ₅	[5]
Molecular Weight	204.22 g/mol	[5]
Appearance	Colorless to pale yellow/light brown liquid/oil	[1][3]
Odor	Pleasant, cotton candy, caramellic	[3][4]
Boiling Point	128-130 °C @ 5 Torr; 137 °C @ 3 Torr	[3]
Solubility	Soluble in organic solvents; limited solubility in water	[1][4]
Storage Temperature	2-8°C, sealed in a dry environment	[3]

The recommended storage temperature of 2-8°C is crucial for maintaining the compound's stability and purity over time, preventing potential degradation that could alter its reactivity or produce unknown byproducts.[3]

Hazard Identification and Toxicological Profile

The available safety data for **Diethyl 2-hydroxypentanedioate** presents some inconsistencies, underscoring the importance of a cautious and conservative approach to handling. A leading chemical supplier, Sigma-Aldrich, classifies the compound with a GHS07 pictogram and a "Warning" signal word. The primary hazard identified is H302: Harmful if swallowed.

Conversely, other databases may not list a GHS classification.[4] In situations with conflicting or incomplete data, the principle of precaution dictates that the most protective classification should be adopted. Therefore, all handling procedures should be based on the assumption that the compound is harmful if ingested and may present other hazards typical of organic esters,

such as irritation. For analogous compounds like Diethyl 3-oxopentanedioate, hazards include skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[6] While not confirmed for **Diethyl 2-hydroxypentanedioate**, these represent plausible risks that must be mitigated through proper exposure controls.

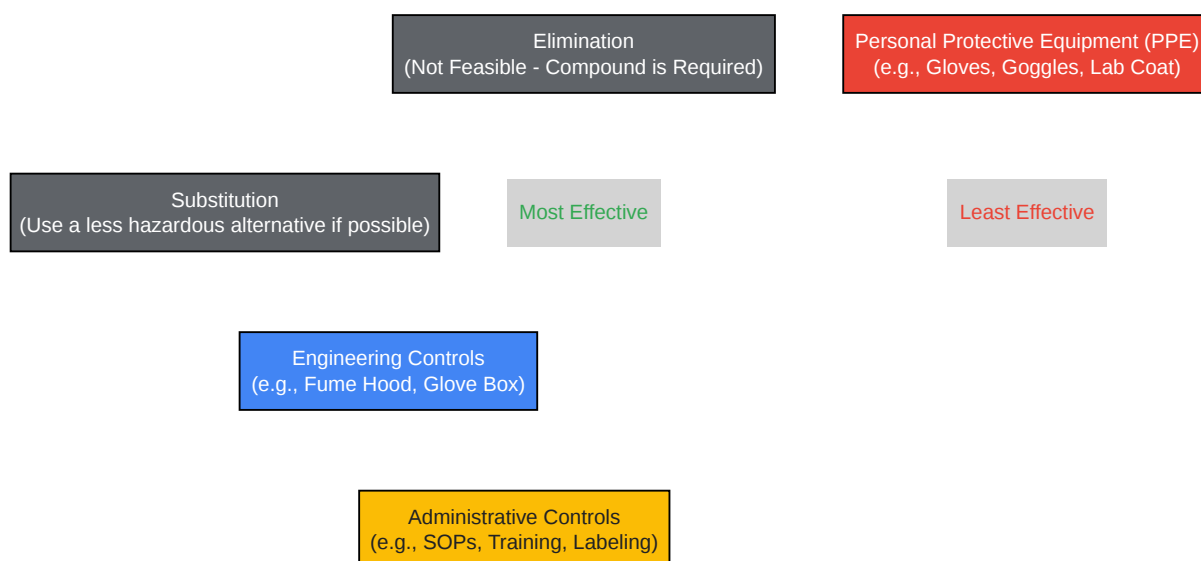
Table 2: GHS Hazard Classification and Precautionary Statements

Category	Code	Hazard Statement	Precautionary Statements (Examples)	Source(s)
Acute Toxicity (Oral)	H302	Harmful if swallowed.	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.P330: Rinse mouth.	[6]
Pictogram & Signal Word	GHS07 (Exclamation Mark)Warning			

A comprehensive toxicological profile for **Diethyl 2-hydroxypentanedioate** is not readily available in the public literature.[4] However, the H302 classification indicates that oral exposure is a primary concern. The metabolic fate and potential long-term effects have not been fully elucidated. Therefore, minimizing all routes of exposure—inhalation, dermal, and ingestion—is the core principle of safe handling.

Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is a systematic process that should not rely solely on PPE. The "Hierarchy of Controls" is a fundamental concept in chemical safety that prioritizes the most effective measures.



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Caption: Hierarchy of Controls, prioritizing engineering and administrative measures over PPE.

Engineering Controls

The primary method for controlling exposure to **Diethyl 2-hydroxypentanedioate** vapors or aerosols is through engineering controls.

- **Chemical Fume Hood:** All manipulations of the neat compound, including weighing, transferring, and preparing solutions, must be conducted in a properly functioning chemical fume hood. This is the most critical step to prevent inhalation exposure.[6]

- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

Administrative Controls

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.
- Training: All personnel must be trained on the specific hazards and handling procedures for this chemical before beginning work.
- Designated Areas: Clearly designate specific areas within the lab for working with this compound to prevent cross-contamination.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with the controls mentioned above. The appropriate level of PPE is determined by the potential for exposure. For routine lab operations, this corresponds to EPA Level D or C protection.^[7]

- Eye and Face Protection: Chemical safety goggles are mandatory. If there is a splash hazard, a face shield should be worn in addition to goggles.^[6]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation or puncture before use and change them frequently, especially if contact occurs.
 - Lab Coat: A standard laboratory coat should be worn, fully buttoned, to protect street clothes and skin. For larger quantities or tasks with a higher splash risk, a chemically resistant apron may be necessary.
- Respiratory Protection: Not typically required when work is performed within a certified chemical fume hood. If engineering controls are not available or are insufficient, a respirator appropriate for organic vapors must be selected and used in accordance with a formal respiratory protection program.

Safe Handling and Storage Protocols

Adherence to methodical protocols is essential for minimizing risk during routine laboratory work and long-term storage.

Protocol for Routine Laboratory Handling

- Pre-Experiment Checklist:
 - Confirm the chemical fume hood is operational (check airflow monitor).
 - Assemble all necessary equipment and reagents.
 - Don all required PPE (goggles, gloves, lab coat).
- Aliquotting and Transfer:
 - Perform all transfers within the fume hood.
 - Use appropriate tools (e.g., pipettes, syringes) to minimize the risk of spills.
 - Keep the primary container sealed when not in use.
- Post-Handling:
 - Wipe down the work surface in the fume hood with an appropriate solvent.
 - Properly seal and store the chemical in its designated refrigerated location (2-8°C).[3]
 - Remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated solid chemical waste stream.
 - Wash hands thoroughly with soap and water after exiting the laboratory.[6]

Storage Protocol

- Container: Store in the original, tightly sealed container.[8]

- Location: Store in a designated, properly ventilated cold storage unit (refrigerator or cold room) at 2-8°C.[3]
- Incompatibilities: Segregate from strong acids, strong bases, and strong oxidizing/reducing agents to prevent hazardous reactions.[6]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Emergency Procedures

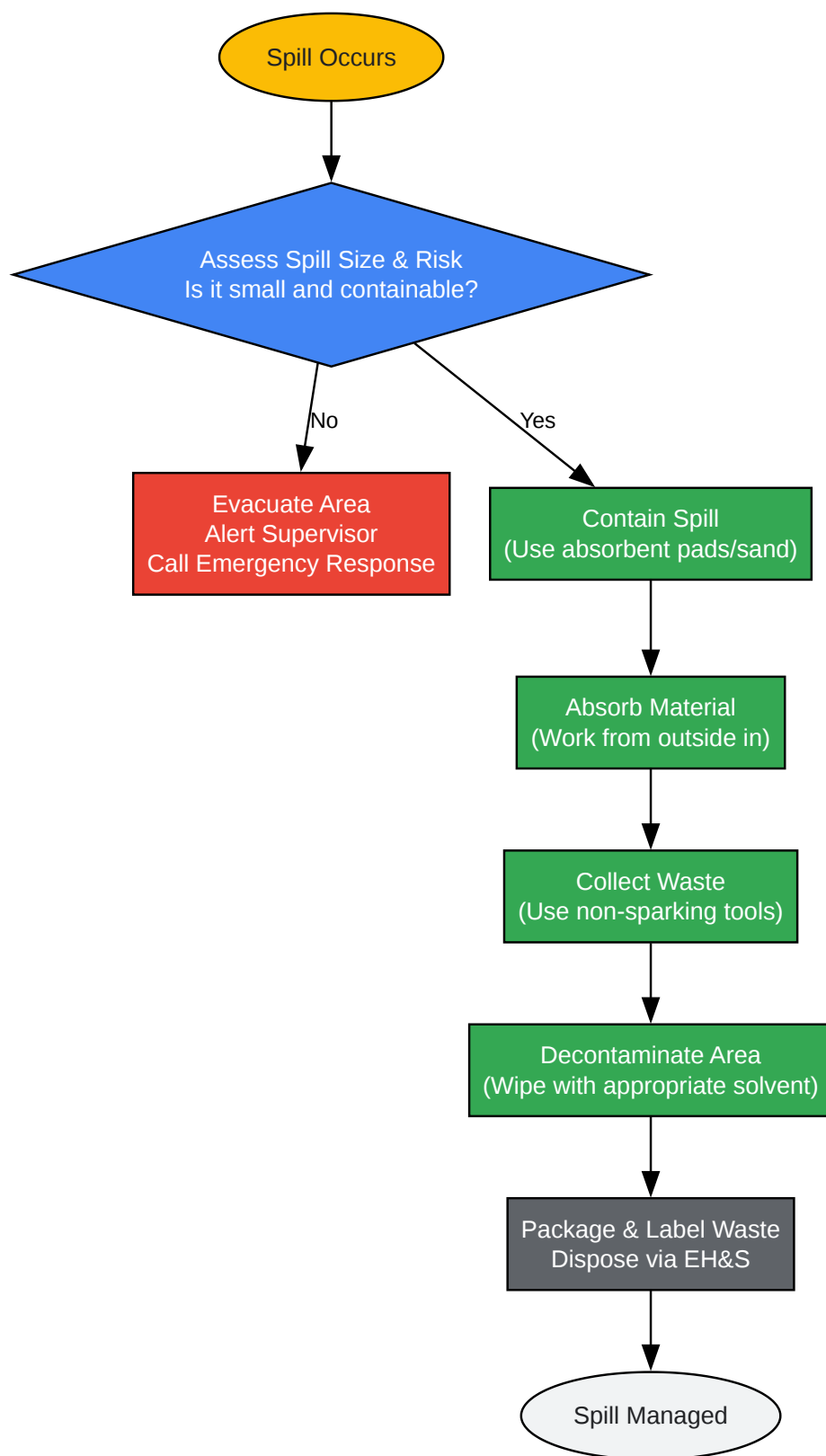
Preparedness is key to effectively managing any chemical incident. All personnel should be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[8][9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or seek immediate medical attention.[8]

Accidental Release Measures (Spill Response)

The response to a spill depends on its size and location. The following decision tree outlines the general procedure for a small-scale laboratory spill.



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Caption: Decision workflow for responding to a laboratory chemical spill.

Protocol for a Small Spill (<100 mL) inside a Fume Hood:

- Alert: Alert nearby personnel.
- Contain: Ensure the spill is contained within the fume hood.
- Absorb: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a commercial sorbent pad).
- Collect: Carefully scoop the absorbed material into a designated, sealable waste container.
- Decontaminate: Wipe the spill area clean with a cloth dampened with a suitable solvent (e.g., ethanol), followed by soap and water. Place all cleaning materials into the waste container.
- Dispose: Seal and label the waste container and arrange for disposal through your institution's Environmental Health & Safety (EH&S) department.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)[\[10\]](#)
- Unsuitable Media: Avoid using a direct, high-pressure water stream, as it may scatter the burning liquid and spread the fire.[\[10\]](#)
- Specific Hazards: Combustion may produce toxic fumes, including carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Conclusion

Diethyl 2-hydroxypentanedioate is a valuable reagent in modern chemical synthesis. While it presents moderate hazards, particularly the risk of harm if swallowed, these risks can be effectively managed through a disciplined and informed approach to safety. By implementing robust engineering controls, adhering to established handling protocols, and utilizing appropriate personal protective equipment, researchers can work with this compound safely

and effectively. The causality is clear: understanding the specific hazards informs the necessary controls, which in turn ensures a safe laboratory environment for the advancement of science.

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